

preparing stock solutions of 1-Stearoyl-rac-glycerol-d35

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Compound of Interest

Compound Name: 1-Stearoyl-rac-glycerol-d35

Cat. No.: B1339738

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An Application Note on the Preparation of Stock Solutions for **1-Stearoyl-rac-glycerol-d35**

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Stearoyl-rac-glycerol-d35 is a deuterated analog of 1-stearoyl-rac-glycerol, a monoacylglycerol. Due to its isotopic labeling, it serves as an ideal internal standard for quantitative mass spectrometry-based analysis (LC-MS, GC-MS) and as a tracer in metabolic studies.^[1] Accurate and consistent preparation of stock solutions is critical for the reliability and reproducibility of experimental results. This document provides detailed protocols for the preparation, storage, and handling of **1-Stearoyl-rac-glycerol-d35** stock solutions to ensure their stability and integrity.

Product Information and Properties

1-Stearoyl-rac-glycerol-d35 is a synthetic, high-purity, stable isotope-labeled lipid. Below is a summary of its key properties.

Property	Value
Synonyms	1-Monostearin-d35, MG(18:0/0:0/0:0)-d35
Molecular Formula	C ₂₁ H ₃₇ D ₃₅ O ₄
Molecular Weight	393.77 g/mol
CAS Number	333748-53-1
Appearance	White to off-white solid
Purity	Typically ≥98%
Storage (Powder)	-20°C for 3 years; 4°C for 2 years [1]

Solubility

Proper solvent selection is crucial for complete solubilization. It is recommended to use high-purity or HPLC-grade solvents. For hygroscopic solvents like DMSO, using a newly opened bottle is advised to ensure minimal water content, which can impact solubility.[\[1\]](#)

Solvent	Concentration	Comments
DMSO	20 mg/mL (50.79 mM)	Requires sonication for complete dissolution. [1]
Chloroform	50 mg/mL (139.45 mM)	Sonication is recommended. Data for non-deuterated form, but solubility is expected to be similar. [2] [3]

Experimental Protocol: Stock Solution Preparation

This protocol details the steps for reconstituting powdered **1-Stearoyl-rac-glycerol-d35** into a stock solution. Adherence to these steps minimizes contamination and degradation.

Required Materials

- **1-Stearoyl-rac-glycerol-d35** solid powder

- High-purity solvent (e.g., DMSO, Chloroform)
- Glass vials with Teflon-lined caps[4]
- Glass volumetric flasks
- Precision balance (if not using a pre-weighed vial)
- Calibrated glass syringes or positive displacement pipettes
- Vortex mixer
- Sonicator bath
- Inert gas (Argon or Nitrogen) and delivery system
- Desiccator

Stock Solution Preparation Workflow

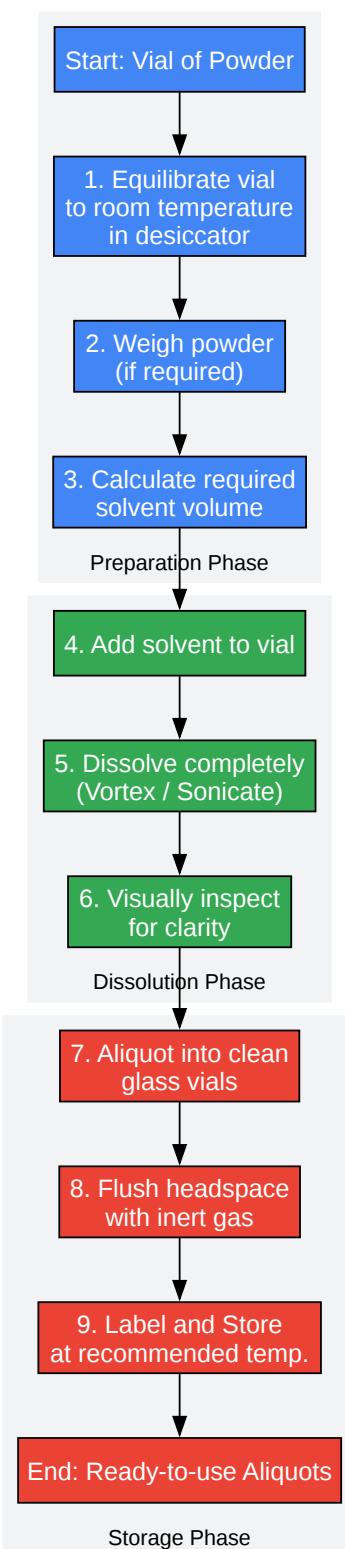


Diagram 1: Stock Solution Preparation Workflow

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Caption: Workflow for preparing **1-Stearoyl-rac-glycerol-d35** stock solution.

Step-by-Step Procedure

- Equilibrate to Room Temperature: Remove the vial containing the powdered lipid from the freezer and place it in a desiccator. Allow it to warm completely to room temperature (typically 30-60 minutes). This crucial step prevents atmospheric moisture from condensing on the cold powder, which can lead to hydrolysis.[\[4\]](#)
- Calculate Solvent Volume: Based on the mass of the powder and the desired final concentration, calculate the required volume of solvent.
- Add Solvent: Using a glass syringe or pipette, add the calculated volume of the appropriate solvent to the vial.[\[4\]](#)
- Dissolve the Lipid: Tightly cap the vial and vortex. If necessary, use a sonicator bath to aid dissolution until the solution is clear and free of particulate matter.[\[4\]](#) Gentle warming can be considered but should be used with caution.
- Aliquot Solution: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in clean glass vials with Teflon-lined caps.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Purge with Inert Gas (Optional but Recommended): Before sealing the aliquots, flush the headspace of each vial with a gentle stream of an inert gas like argon or nitrogen. This displaces oxygen and minimizes the risk of oxidation.[\[4\]](#)
- Label and Store: Clearly label each aliquot with the compound name, concentration, solvent, and preparation date. Store the vials at the appropriate temperature as specified in the table below.

Stock Solution Concentration Table

The following table provides solvent volumes needed to prepare stock solutions of common concentrations from a starting mass of 1 mg.

Target Concentration	Required Volume for 1 mg
10 mM	0.2540 mL
5 mM	0.5079 mL
1 mM	2.5396 mL

Table adapted from MedChemExpress stock solution preparation guide.[\[1\]](#)

Storage and Stability

Proper storage is essential to maintain the integrity of the deuterated standard.

Form	Storage Temperature	Stability Period	Recommendations
Solid Powder	-20°C	3 years	Keep in a desiccator to prevent moisture absorption.
Solid Powder	4°C	2 years	For shorter-term storage.
In Solvent	-80°C	6 months	Preferred method for long-term solution storage. Aliquot to avoid freeze-thaw cycles. [1]
In Solvent	-20°C	1 month	Suitable for short-term working stock solutions. [1]

Quality Control and Troubleshooting

Regularly check stock solutions for any signs of degradation, such as precipitation or discoloration.

Issue	Potential Cause	Suggested Solution
Incomplete Dissolution	<ul style="list-style-type: none">- Insufficient solvent volume-Inappropriate solvent- Low temperature	<ul style="list-style-type: none">- Re-calculate and add more solvent.- Try an alternative solvent (see Section 2).- Use gentle sonication or warming to aid dissolution.[4]
Precipitate After Freezing	<ul style="list-style-type: none">- Concentration exceeds solubility at storage temperature.	<ul style="list-style-type: none">- Warm the aliquot to room temperature and vortex/sonicate to redissolve before use.- Consider preparing a more dilute stock solution.
Poor Signal in MS	<ul style="list-style-type: none">- Degradation of the standard due to oxidation or hydrolysis.- Repeated freeze-thaw cycles.	<ul style="list-style-type: none">- Prepare a fresh stock solution from powder.- Ensure an inert atmosphere was used during storage.[4]- Always use single-use aliquots.
Contamination Peaks	<ul style="list-style-type: none">- Impurities from plastic containers or handling equipment.	<ul style="list-style-type: none">- Use only glass containers with Teflon-lined caps and glass pipettes for organic solvents.[4]

Application: Use as an Internal Standard

The primary application of **1-Stearoyl-rac-glycerol-d35** is as an internal standard for the accurate quantification of its non-deuterated counterpart and other related lipids in complex biological samples.

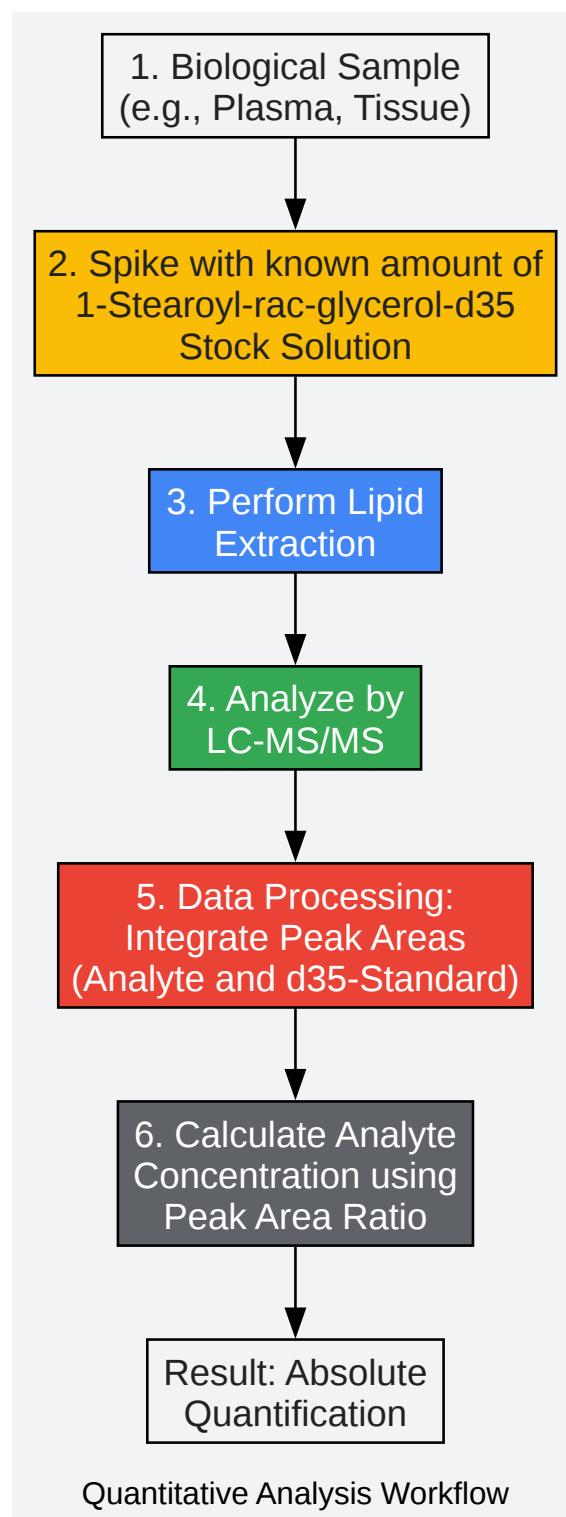


Diagram 2: Use of d35-Standard in LC-MS Workflow

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Caption: Logical workflow for using an internal standard in a quantitative assay.

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